

The Synthesis and Characterization of Stannous Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tin(II) bromide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis, characterization, and key applications of stannous bromide (SnBr_2), a versatile compound with significant utility in chemical synthesis and materials science. This document details common synthetic methodologies, comprehensive characterization data, and its emerging role in pharmaceutical development.

Introduction

Stannous bromide, also known as **tin(II) bromide**, is an inorganic compound with the chemical formula SnBr_2 .^[1] In this compound, tin exists in the +2 oxidation state.^[2] It typically appears as a yellowish powder and is known for its activity as both a Lewis acid and a reducing agent.^{[3][4][5][6][7][8]} These properties make it a valuable reagent in a variety of chemical transformations, including the synthesis of organotin compounds and as a catalyst.^{[6][7][8]} Notably, stannous bromide is gaining attention for its applications in the development of perovskite solar cells and as a reagent in the synthesis of pharmaceutical intermediates.^{[9][10][11]}

Synthesis of Stannous Bromide

The most prevalent and straightforward method for synthesizing stannous bromide is the reaction of metallic tin with hydrobromic acid (HBr).^{[1][2][9][12]} This reaction can be carried out using a couple of primary methodologies: the aqueous reflux method and the distillation method.^[12]

Experimental Protocols

2.1.1. Aqueous Reflux Method^[12]

This method involves heating a mixture of metallic tin and aqueous hydrobromic acid under reflux.

- Materials:
 - Metallic tin (granules or powder)
 - Concentrated hydrobromic acid (e.g., 48% aqueous solution)
 - Distilled water
 - Round-bottom flask
 - Reflux condenser
 - Heating mantle
 - Inert gas supply (e.g., nitrogen or argon) is recommended to prevent oxidation.
- Procedure:
 - Place a pre-weighed amount of metallic tin into a round-bottom flask.
 - Under a fume hood, carefully add a stoichiometric excess (typically a 2- to 4-fold molar excess) of concentrated hydrobromic acid to ensure the complete reaction of the tin.
 - Attach the reflux condenser and, if using, purge the system with an inert gas.
 - Heat the mixture to reflux using a heating mantle. The reaction will produce hydrogen gas, which should be safely vented.
 - Continue refluxing until all the metallic tin has dissolved.
 - Once the reaction is complete, cool the solution.

- The stannous bromide can be isolated by crystallization. Slowly cool the filtrate in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold, deoxygenated water, followed by a non-polar solvent like diethyl ether to facilitate drying.
- Dry the final product under vacuum.

2.1.2. Distillation Method[\[12\]](#)

This method is also based on the reaction of metallic tin with hydrobromic acid, but the product is isolated by distilling off the excess acid and water.

- Materials: Same as the aqueous reflux method, with the addition of a distillation apparatus.
- Procedure:
 - Combine metallic tin and a stoichiometric excess of concentrated hydrobromic acid in a round-bottom flask.
 - Heat the mixture to facilitate the reaction, which will be evident by the evolution of hydrogen gas.
 - Once the tin has completely reacted, assemble the distillation apparatus.
 - Heat the solution to distill off the constant boiling mixture of water and hydrobromic acid.
 - Continue the distillation until the volume of the solution is significantly reduced and the temperature of the distillate begins to rise, which indicates that most of the water and excess HBr have been removed.
 - Allow the remaining molten stannous bromide to cool and solidify in the distillation flask.

Characterization of Stannous Bromide

Stannous bromide is a well-characterized compound. Its physical and chemical properties have been determined using various analytical techniques.

Physical and Chemical Properties

A summary of the key physical and chemical properties of stannous bromide is presented in the table below.

Property	Value
Chemical Formula	SnBr ₂
Molar Mass	278.52 g/mol [3][8][13][14]
Appearance	Yellowish powder[1][3]
Density	5.12 g/cm ³ [2][3][8][13]
Melting Point	215 °C[2][3]
Boiling Point	623 - 639 °C[2][3][13]
Solubility	Soluble in water (85.2 g/100 mL at 0 °C, 222.5 g/100 mL at 100 °C), alcohol, ether, acetone, pyridine, and dimethyl sulfoxide.[2][3][4][5][6][15] Decomposes in large amounts of water.[3]

Crystallography

Stannous bromide is known to exist in at least two polymorphic forms: a room-temperature orthorhombic phase and a high-temperature hexagonal phase.[2][9][16] The crystal structures of these polymorphs have been determined by X-ray diffraction techniques, such as single-crystal X-ray diffraction (SC-XRD).[9]

Table of Crystallographic Data

Parameter	Orthorhombic Polymorph[16]	Hexagonal Polymorph[9]
Crystal System	Orthorhombic	Hexagonal
Space Group	Pnma (No. 62)	P6 ₃ /m (No. 176)
a (Å)	8.3908(4)	12.2824(5)
b (Å)	4.2354(2)	12.2824(5)
c (Å)	10.5203(4)	4.3568(2)
α (°)	90	90
β (°)	90	90
γ (°)	90	120
Z	4	6
Volume (Å ³)	374.34	568.96

Role in Drug Development and Organic Synthesis

Stannous bromide is a valuable reagent in organic synthesis, particularly for its role as a reducing agent.[7][10] This functionality is of significant interest to drug development professionals for the synthesis of complex pharmaceutical intermediates and active pharmaceutical ingredients (APIs).[10][11]

Reduction of Aromatic Nitro Compounds

A key application of stannous bromide is the reduction of aromatic nitro groups to primary amines. This transformation is a fundamental step in the synthesis of anilines, which are crucial building blocks for a wide range of pharmaceuticals.[10]

Reductive Amination

Stannous bromide can also be employed in reductive amination protocols. In this one-pot reaction, a carbonyl compound reacts with an amine to form an imine in situ, which is then

immediately reduced by SnBr_2 to the corresponding amine. This method is highly efficient for the formation of secondary and tertiary amines.^[10]

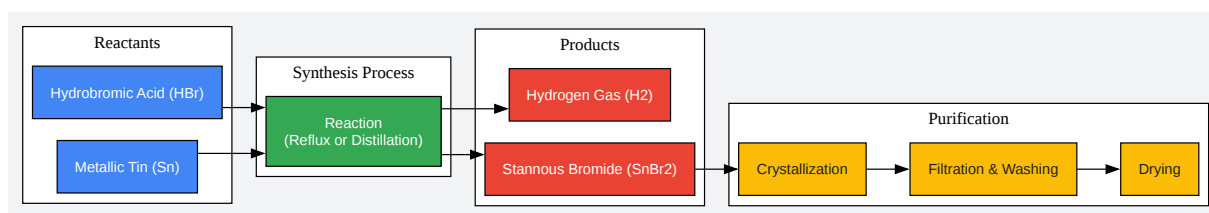
Experimental Protocol: Reduction of an Aromatic Nitro Compound^[10]

- Materials:
 - Aromatic nitro compound
 - Stannous bromide (SnBr_2)
 - Ethanol
 - Concentrated hydrochloric acid (HCl)
 - Sodium hydroxide (NaOH) solution
 - Ethyl acetate
 - Anhydrous sodium sulfate (Na_2SO_4)
 - Standard laboratory glassware and magnetic stirrer
- Procedure:
 - Dissolve the aromatic nitro compound in ethanol in a round-bottom flask.
 - Add a solution of stannous bromide in concentrated hydrochloric acid to the flask. An exothermic reaction may be observed.
 - Heat the reaction mixture to reflux and monitor its progress using Thin Layer Chromatography (TLC).
 - Upon completion, cool the reaction mixture to room temperature.
 - Carefully neutralize the acidic solution by the slow addition of a concentrated NaOH solution until the pH is basic ($\text{pH} > 10$). A precipitate of tin salts will form.

- Extract the aqueous slurry with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude amine.
- The crude product can be further purified by column chromatography if necessary.

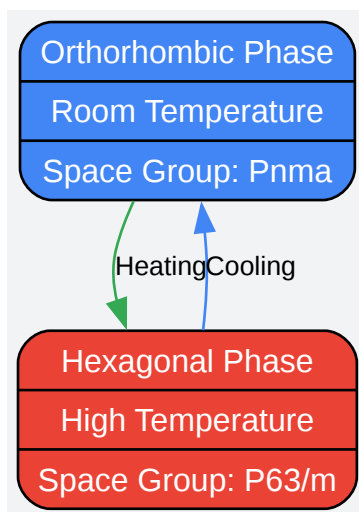
Visualizations

To further illustrate the concepts discussed in this guide, the following diagrams have been generated using the DOT language.



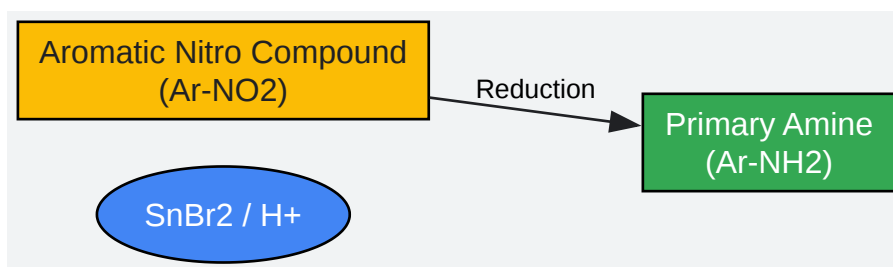
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Caption: Experimental workflow for the synthesis of stannous bromide.



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Caption: Polymorphic relationship of SnBr_2 .



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Caption: Role of SnBr_2 in the reduction of aromatic nitro compounds.

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